

Copper(II) 2-ethylhexanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Copper(II) 2-ethylhexanoate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **Copper(II) 2-ethylhexanoate**, a versatile organometallic compound with significant applications in industrial and research settings. This document covers its fundamental chemical and physical properties, detailed synthesis protocols, and key applications, with a focus on its catalytic activity and emerging role in materials science. While the direct role of **Copper(II) 2-ethylhexanoate** in drug development is an area of ongoing research, this guide also explores the general mechanisms of copper-induced cytotoxicity and its implications for anticancer research. All quantitative data is presented in structured tables for clarity, and key processes are visualized using diagrams to facilitate understanding.

Chemical Identity and Properties

Copper(II) 2-ethylhexanoate is a copper salt of 2-ethylhexanoic acid. It is widely recognized for its high solubility in organic solvents, a property that makes it a preferred precursor and catalyst in various chemical processes.

Table 1: Chemical Identifiers for **Copper(II) 2-ethylhexanoate**

Identifier	Value
CAS Number	149-11-1
Molecular Formula	C ₁₆ H ₃₀ CuO ₄ [1] [2] [3] [4] [5]
Synonyms	Cupric bis(2-ethylhexanoate), Copper di(2-ethylhexanoate), 2-Ethylhexanoic acid copper(2+) salt

Table 2: Physicochemical Properties of **Copper(II) 2-ethylhexanoate**

Property	Value
Molecular Weight	349.95 g/mol
Appearance	Blue-green solid, powder, or chunks [6]
Melting Point	252 °C (decomposes)
Solubility	Soluble in most organic solvents; low solubility in water. [6]
Copper Content	Typically 17.0-19.0%

Synthesis of Copper(II) 2-ethylhexanoate

Several methods are employed for the synthesis of **Copper(II) 2-ethylhexanoate**, each with its advantages regarding scale, purity, and reaction conditions.

Experimental Protocols

Protocol 2.1.1: Direct Reaction from Basic Copper Carbonate

This method involves the direct reaction of basic copper carbonate with 2-ethylhexanoic acid in an alcohol solvent.

- Materials: Basic copper carbonate (CuCO₃·Cu(OH)₂), 2-ethylhexanoic acid, Anhydrous ethanol.

- Procedure:
 - In a round-bottom flask, suspend basic copper carbonate in anhydrous ethanol.
 - Add a stoichiometric excess of 2-ethylhexanoic acid to the suspension. A molar ratio of at least 1:4 (basic copper carbonate to 2-ethylhexanoic acid) is recommended.
 - Attach a condenser and reflux the mixture with stirring. The reaction progress is indicated by the formation of a deep green solution.
 - The reaction is typically carried out at 60-80°C for 36-42 hours.
 - After the reaction is complete, cool the mixture and separate any unreacted solid by centrifugation or filtration.
 - The solvent is removed from the supernatant under reduced pressure to yield the **Copper(II) 2-ethylhexanoate** product.

Protocol 2.1.2: Salt Metathesis Reaction

This protocol describes the synthesis via a salt metathesis reaction between a soluble copper salt and a salt of 2-ethylhexanoic acid.

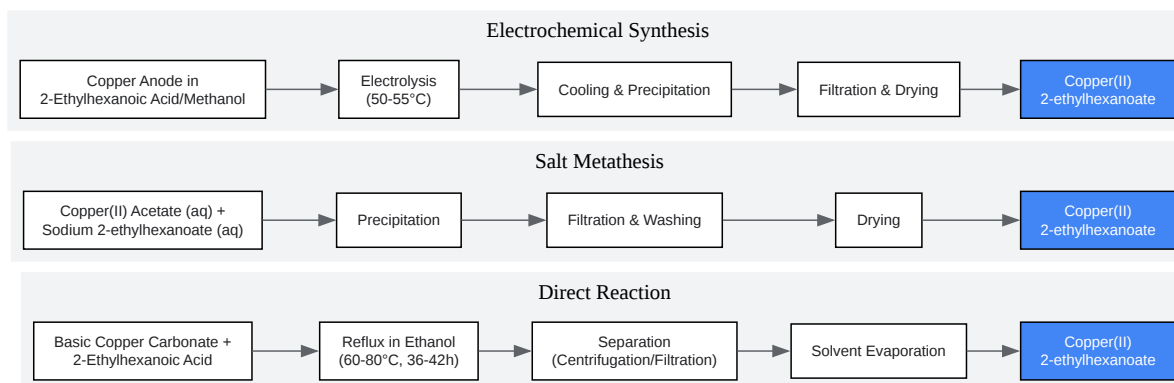
- Materials: Copper(II) acetate monohydrate ($\text{Cu}(\text{CH}_3\text{COO})_2 \cdot \text{H}_2\text{O}$), Sodium 2-ethylhexanoate.
- Procedure:
 - Prepare an aqueous solution of Copper(II) acetate monohydrate.
 - Prepare a separate aqueous solution of sodium 2-ethylhexanoate.
 - Add the sodium 2-ethylhexanoate solution to the Copper(II) acetate solution with stirring.
 - A precipitate of **Copper(II) 2-ethylhexanoate** will form.
 - Isolate the solid product by filtration.
 - Wash the precipitate with water to remove any remaining sodium acetate.

- Dry the product under vacuum.

Protocol 2.1.3: Electrochemical Synthesis

This method provides a high-purity product through the anodic dissolution of copper in the presence of 2-ethylhexanoic acid.

- Apparatus: Electrolytic cell with a copper anode and a suitable cathode, separated by an ion-exchange membrane.
- Electrolyte (Anolyte): A solution of 2-ethylhexanoic acid and a conductive additive (e.g., potassium 2-ethylhexanoate) in a low-weight aliphatic alcohol (e.g., methanol).
- Procedure:
 - Fill the anode and cathode compartments of the electrolyzer with the appropriate electrolyte solutions.
 - Maintain the temperature of the cell, for instance, between 50-55°C.
 - Apply a constant current to initiate the dissolution of the copper anode.
 - Copper(II) ions are formed at the anode and react with the 2-ethylhexanoate ions in the anolyte.
 - After the electrolysis is complete, the anolyte solution is cooled to precipitate the **Copper(II) 2-ethylhexanoate**.
 - The product is then collected by filtration and dried.



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Caption: Overview of synthesis pathways for **Copper(II) 2-ethylhexanoate**.

Characterization

Standard analytical techniques are used to confirm the identity and purity of the synthesized **Copper(II) 2-ethylhexanoate**.

Protocol 3.1: Fourier-Transform Infrared (FTIR) Spectroscopy

- **Objective:** To identify the coordination of the carboxylate group to the copper ion.
- **Sample Preparation:** The solid sample is analyzed using an Attenuated Total Reflectance (ATR) accessory or as a KBr pellet.
- **Expected Results:** The IR spectrum will show characteristic bands for the alkyl groups of the 2-ethylhexanoate ligand. The key region is the carboxylate stretching frequencies. The asymmetric ($\nu_a(\text{COO}^-)$) and symmetric ($\nu_s(\text{COO}^-)$) stretching vibrations are indicative of the coordination mode. For a bridging bidentate coordination, as is common in dimeric copper(II) carboxylates, the separation between these two bands ($\Delta\nu = \nu_a - \nu_s$) is typically smaller than that of the free carboxylate ion.

Protocol 3.2: UV-Visible (UV-Vis) Spectroscopy

- **Objective:** To study the electronic transitions of the copper(II) ion and to monitor reaction kinetics or changes in the coordination environment.
- **Sample Preparation:** A solution of **Copper(II) 2-ethylhexanoate** is prepared in a suitable organic solvent (e.g., ethanol, chloroform).
- **Expected Results:** The UV-Vis spectrum of **Copper(II) 2-ethylhexanoate** typically exhibits a broad d-d transition band in the visible region, which is responsible for its blue-green color. This band provides information about the coordination geometry of the Cu(II) center.

Applications

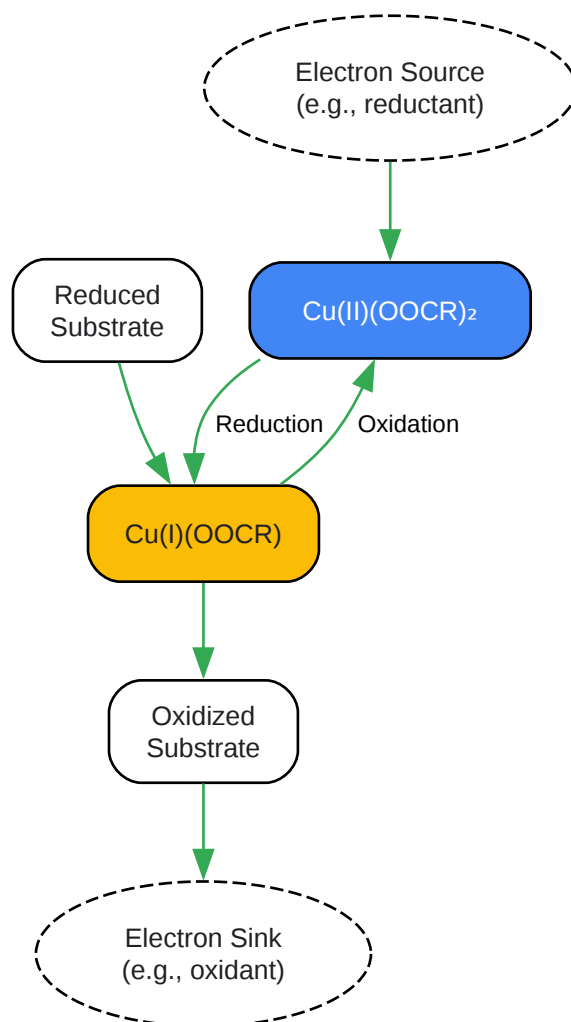
The unique properties of **Copper(II) 2-ethylhexanoate** make it a valuable compound in several industrial and research applications.

Table 3: Key Applications of **Copper(II) 2-ethylhexanoate**

Application Area	Description
Catalysis	Acts as a catalyst in various organic reactions, including polymerization (e.g., ring-opening polymerization), C-H functionalization, and oxidation reactions.[6] Its solubility in organic media is a significant advantage.
Materials Science	Serves as a precursor for the synthesis of copper and copper oxide nanoparticles and for the preparation of thin films.[7]
Wood Preservative	Used in formulations to protect wood from fungal and insect attack.
Drier in Paints and Varnishes	Acts as an oxidation catalyst to accelerate the drying process of coatings.[6]

Catalytic Role: Cu(I)/Cu(II) Redox Cycle

Many catalytic applications of **Copper(II) 2-ethylhexanoate** involve a redox cycle between the Cu(II) and Cu(I) oxidation states. This allows for the activation of substrates and the facilitation of electron transfer processes.



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Caption: Generalized Cu(I)/Cu(II) redox cycle in catalysis.

Role in Biological Systems and Potential in Drug Development

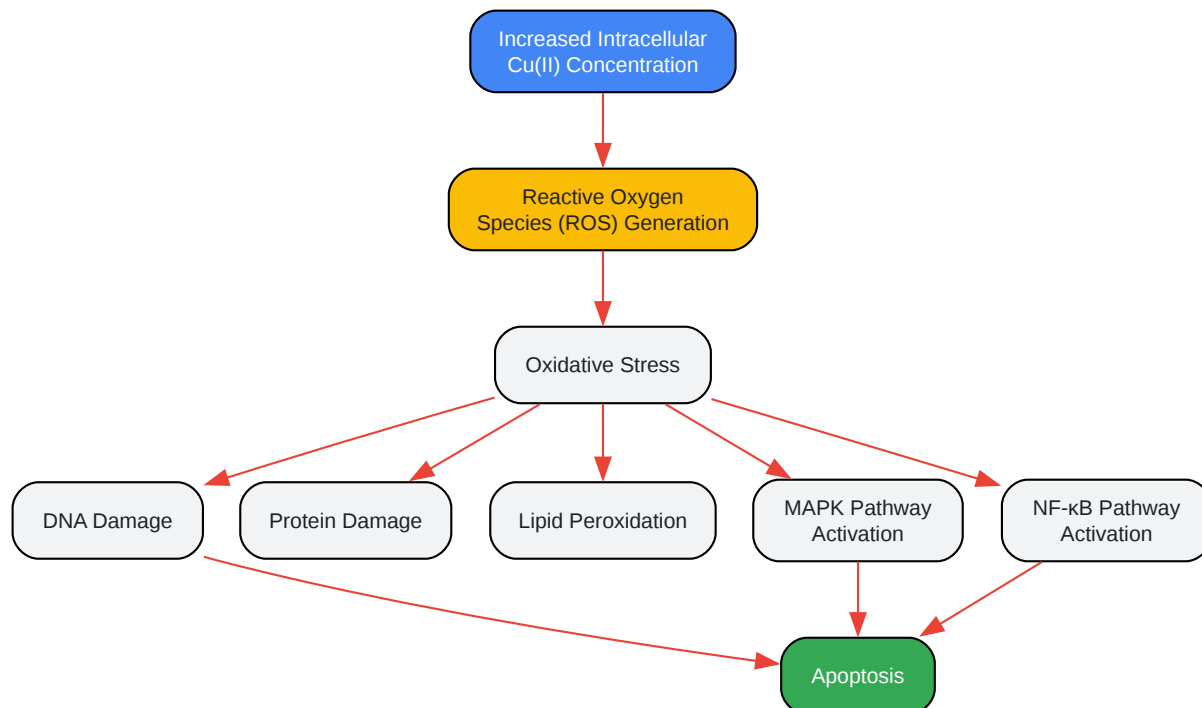
While **Copper(II) 2-ethylhexanoate** is not a therapeutic agent itself, the study of copper complexes is a burgeoning field in drug development, particularly in oncology. Copper is an essential trace element, and its homeostasis is tightly regulated. Cancer cells often exhibit an

elevated demand for copper, making copper-chelating agents and copper-ionophores potential anticancer strategies.

The cytotoxicity of copper(II) compounds is often attributed to their ability to generate reactive oxygen species (ROS) through Fenton-like reactions. This increase in oxidative stress can damage cellular components like DNA, proteins, and lipids, ultimately leading to cell death through apoptosis or other mechanisms.

Generalized Signaling Pathway for Copper-Induced Cytotoxicity

The following diagram illustrates a generalized pathway by which elevated intracellular copper(II) concentrations can induce cytotoxicity in cancer cells. It is important to note that this is a general mechanism for copper ions and not specific to **Copper(II) 2-ethylhexanoate**, for which detailed signaling studies are not yet widely available.



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Caption: Generalized mechanism of copper(II)-induced cytotoxicity in cancer cells.

Safety and Handling

Copper(II) 2-ethylhexanoate is a chemical that requires careful handling.

- Hazards: May be harmful if swallowed or inhaled. Causes skin and serious eye irritation.[8] Chronic exposure may lead to copper poisoning, affecting the liver and kidneys.[8] It is also considered toxic to aquatic life with long-lasting effects.[9]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a dust mask when handling the solid material.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[8]

Conclusion

Copper(II) 2-ethylhexanoate is a compound of significant industrial and academic interest due to its versatile properties, particularly its solubility in organic media and its catalytic activity. The synthesis methods are well-established, allowing for its production for various applications. While its direct role in drug development is still being explored, the broader understanding of copper's biological functions and cytotoxicity provides a foundation for future research into the therapeutic potential of copper complexes. This guide serves as a comprehensive resource for professionals working with or interested in the science and application of **Copper(II) 2-ethylhexanoate**.

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